

Technical Monograph: 2-Methyl-N-(3-methylbutyl)cyclohexan-1-amine

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Compound of Interest

Compound Name: 2-methyl-N-(3-methylbutyl)cyclohexan-1-amine

Cat. No.: B13279523

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CAS Registry Number: 1019571-80-2[1][2]

Executive Summary & Chemical Identity

2-methyl-N-(3-methylbutyl)cyclohexan-1-amine is a secondary amine building block characterized by a lipophilic cyclohexane ring substituted with a methyl group at the C2 position and an isopentyl (3-methylbutyl) chain on the nitrogen. This steric bulk and lipophilicity make it a high-value intermediate in the synthesis of pharmaceutical agents targeting CNS receptors (e.g., NMDA antagonists, sigma receptors) and as a specialized corrosion inhibitor or rubber accelerator.

This guide provides a comprehensive technical breakdown of the molecule, focusing on its synthesis via reductive amination, stereochemical considerations, and handling protocols.

Chemical Identity Data

Property	Specification
CAS Number	1019571-80-2
IUPAC Name	2-methyl-N-(3-methylbutyl)cyclohexan-1-amine
Synonyms	N-Isoamyl-2-methylcyclohexylamine; N-(3-methylbutyl)-2-methylcyclohexanamine
Molecular Formula	C ₁₂ H ₂₅ N
Molecular Weight	183.34 g/mol
SMILES	<chem>CC(C)CCNC1CCCCC1C</chem>
InChIKey	Predicted based on structure (Specific key varies by isomer mixture)
LogP (Predicted)	~3.8 - 4.2 (Highly Lipophilic)
pKa (Predicted)	~10.5 (Typical secondary amine)

Synthetic Methodology: Reductive Amination

While available from catalog suppliers, the de novo synthesis of this compound is frequently required in drug discovery to access specific stereoisomers or isotopically labeled variants. The industry-standard approach is the Reductive Amination of 2-methylcyclohexanone with isoamylamine.

Reaction Design & Causality

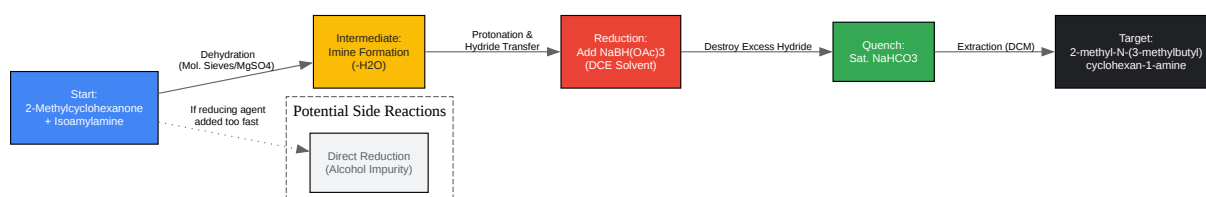
The choice of reducing agent is critical.

- Avoid: Sodium Cyanoborohydride (). While effective, it generates toxic cyanide byproducts and requires pH control.
- Select: Sodium Triacetoxyborohydride (STAB,).

- Reasoning: STAB is mild and selective for imines over ketones. It does not reduce the ketone starting material as quickly as the imine forms, preventing the formation of the alcohol side-product (2-methylcyclohexanol).

Synthetic Pathway Visualization

The following diagram outlines the reaction mechanism and critical decision nodes.



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Figure 1: Step-wise reductive amination pathway utilizing Sodium Triacetoxyborohydride (STAB).

Detailed Experimental Protocol

Scale: 10 mmol Reagents:

- 2-Methylcyclohexanone (1.12 g, 10 mmol)
- Isoamylamine (0.87 g, 10 mmol)
- Sodium Triacetoxyborohydride (STAB) (3.18 g, 15 mmol)
- Acetic Acid (glacial, 10 mmol - catalytic/stoichiometric)
- 1,2-Dichloroethane (DCE) or THF (anhydrous, 30 mL)

Procedure:

- **Imine Formation:** In a dry round-bottom flask under Nitrogen, dissolve 2-methylcyclohexanone and isoamylamine in DCE (30 mL).
- **Activation:** Add Acetic Acid (0.6 mL). Stir at room temperature for 30–60 minutes to establish the imine equilibrium. Note: Adding molecular sieves (4Å) can drive this equilibrium by removing water.
- **Reduction:** Cool the mixture to 0°C. Add STAB portion-wise over 15 minutes.
 - **Scientific Rationale:** Portion-wise addition prevents exotherms and ensures the reducing agent is available as the imine forms.
- **Reaction:** Allow to warm to room temperature and stir overnight (12–16 hours).
- **Quench:** Quench carefully with saturated aqueous (30 mL). Gas evolution () will occur.
- **Workup:** Extract with Dichloromethane (DCM) (3 x 20 mL). Combine organics, dry over , filter, and concentrate in vacuo.
- **Purification:** The crude oil is usually >90% pure. If necessary, purify via flash column chromatography (Silica gel; Eluent: 5% MeOH in DCM with 1% to prevent tailing).

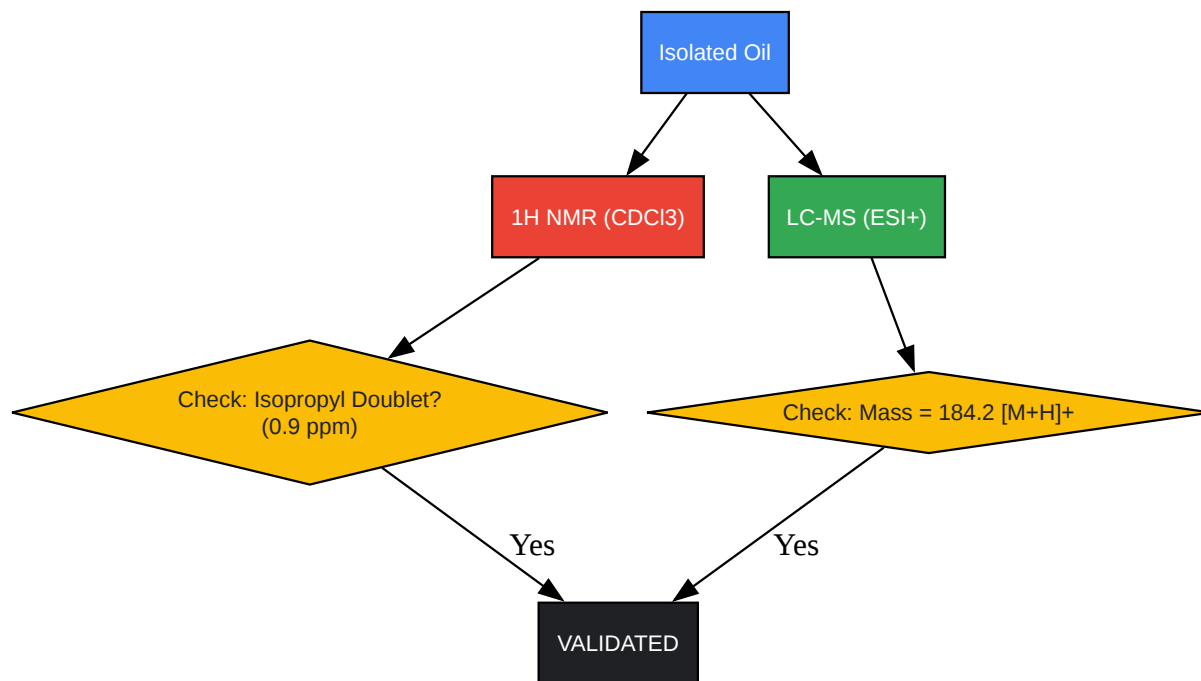
Stereochemical Analysis (The "Trustworthiness" Pillar)

The presence of the methyl group at C2 and the amine at C1 creates two diastereomeric possibilities: cis and trans.

- Thermodynamic Control: In the reductive amination of substituted cyclohexanones, the hydride approaches from the less hindered face.
- 2-Methylcyclohexanone Specifics:
 - The methyl group induces steric strain.
 - The Trans isomer (diequatorial conformation) is generally thermodynamically favored.
 - However, the Cis isomer (axial-equatorial) may form depending on the specific reducing agent and solvent.
 - Self-Validating Check: Use ^1H NMR to determine the ratio. The C1-H proton (alpha to nitrogen) typically shows a larger coupling constant () in the trans-isomer compared to the cis-isomer ().

Analytical Characterization Workflow

To ensure the integrity of the synthesized compound, the following validation logic must be applied.



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Figure 2: Quality Control Decision Tree for validation of structure.

Expected Analytical Data

- ¹H NMR (400 MHz, CDCl₃):
 - 0.88–0.92 (d, 6H, Isopropyl).
 - 0.95–1.05 (d, 3H, Ring).
 - 2.3–2.6 (m, 3H, and).

- Mass Spectrometry: ESI+ m/z calc for

: 184.20; found 184.2.

Safety & Handling

This compound is a secondary amine and should be treated as Corrosive and an Irritant.

Hazard Class	Precaution
Skin Corrosion/Irritation	Wear nitrile gloves (double gloving recommended). Causes burns on prolonged contact.
Eye Damage	Wear safety goggles. Risk of corneal damage due to basicity.
Storage	Store under inert atmosphere (Nitrogen/Argon) in a cool, dry place. Amines absorb from air to form carbamates.

References

- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." *Journal of Organic Chemistry*, 61(11), 3849-3862. (Standard protocol reference for STAB method).
- PubChem. (2025). Compound Summary: N-isopentyl-2-methylcyclohexanamine. Retrieved from [\[Link\]](#)

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Sources

- 1. 2-methyl-N-(3-methylbutyl)cyclohexan-1-amine 97% | CAS: 1019571-80-2 | AChemBlock [achemblock.com]
- 2. 1019571-80-2|2-Methyl-N-(3-methylbutyl)cyclohexan-1-amine|BLD Pharm [bldpharm.com]
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